

Application Notes and Protocols for IMB-H4 in Gram-Negative Bacteria Research

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Compound of Interest

Compound Name: *IMB-XH1*

Cat. No.: *B1675954*

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Audience: Researchers, scientists, and drug development professionals.

Note: The initial query for "**IMB-XH1**" yielded no specific results in the context of gram-negative bacteria research. The information herein pertains to IMB-H4, a compound with a similar designation and a well-documented role in this field, which is presumed to be the intended subject of the query.

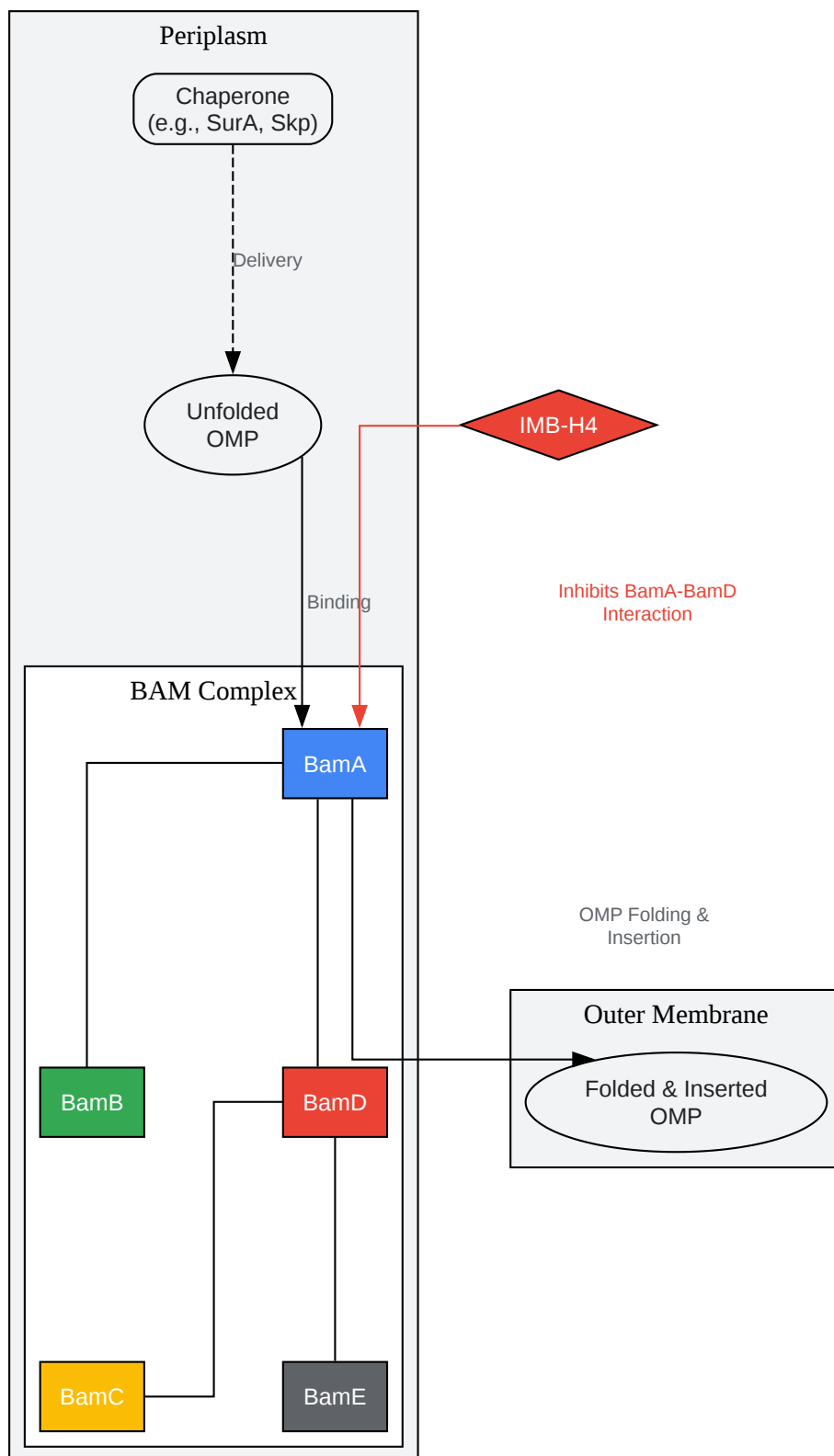
Introduction

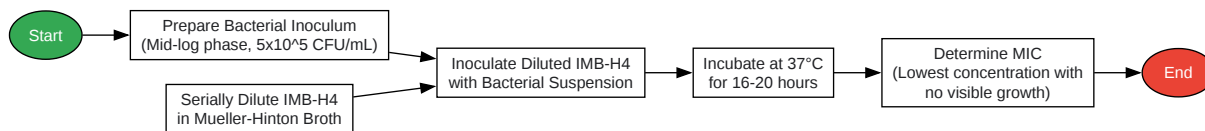
The rise of multidrug-resistant (MDR) gram-negative bacteria presents a formidable challenge to global health. The outer membrane of these bacteria acts as a highly selective permeability barrier, preventing many antibiotics from reaching their intracellular targets. A key process in maintaining this barrier is the assembly of β -barrel outer membrane proteins (OMPs), which is carried out by the β -barrel assembly machinery (BAM) complex. IMB-H4 is a novel small molecule inhibitor that targets this essential pathway, offering a promising avenue for the development of new therapeutics against gram-negative pathogens.

Mechanism of Action

IMB-H4 functions by disrupting the proper assembly of OMPs into the outer membrane of gram-negative bacteria.[1][2] The BAM complex is a multi-protein machine responsible for the folding and insertion of OMPs.[1][2] IMB-H4 specifically targets the interaction between two critical components of this complex: BamA and BamD.[1][2] By binding to BamA, IMB-H4 blocks its interaction with BamD, which is essential for the function of the entire BAM complex.

[1][2] This disruption leads to impaired outer membrane integrity, a decrease in the abundance of OMPs, and ultimately, inhibition of bacterial growth.[1][2]





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References

- 1. Frontiers | Identification of a Compound That Inhibits the Growth of Gram-Negative Bacteria by Blocking BamA–BamD Interaction [frontiersin.org]
- 2. Identification of a Compound That Inhibits the Growth of Gram-Negative Bacteria by Blocking BamA-BamD Interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
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